

A Comparative Analysis of GSK2850163 Enantiomers: Unraveling Stereospecific Inhibition of the IRE1 α Pathway

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Compound of Interest

Compound Name: GSK2850163 (*S* enantiomer)

Cat. No.: B1150388

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the biological effects of the R and S enantiomers of GSK2850163, a potent inhibitor of the inositol-requiring enzyme 1 α (IRE1 α). This document summarizes the available quantitative data, details relevant experimental methodologies, and visualizes the associated signaling pathway to facilitate a comprehensive understanding of their differential activities.

GSK2850163 is a small molecule inhibitor that targets IRE1 α , a key sensor and effector of the unfolded protein response (UPR). The UPR is a critical cellular stress response activated by the accumulation of misfolded proteins in the endoplasmic reticulum (ER). IRE1 α possesses both a serine/threonine kinase and an endoribonuclease (RNase) domain. Upon activation, IRE1 α initiates the unconventional splicing of X-box binding protein 1 (XBP1) mRNA, leading to the production of a potent transcription factor that orchestrates the upregulation of genes involved in protein folding, quality control, and ER-associated degradation.

Chirality is a fundamental aspect of pharmacology, often dictating the therapeutic efficacy and specificity of a drug. GSK2850163 is a chiral molecule, and its biological activity is primarily attributed to one of its enantiomers. The S-enantiomer of GSK2850163 is widely regarded as the inactive counterpart and serves as a crucial negative control in experimental settings to ensure that the observed biological effects are a direct result of targeting IRE1 α .

Quantitative Comparison of GSK2850163 Enantiomers

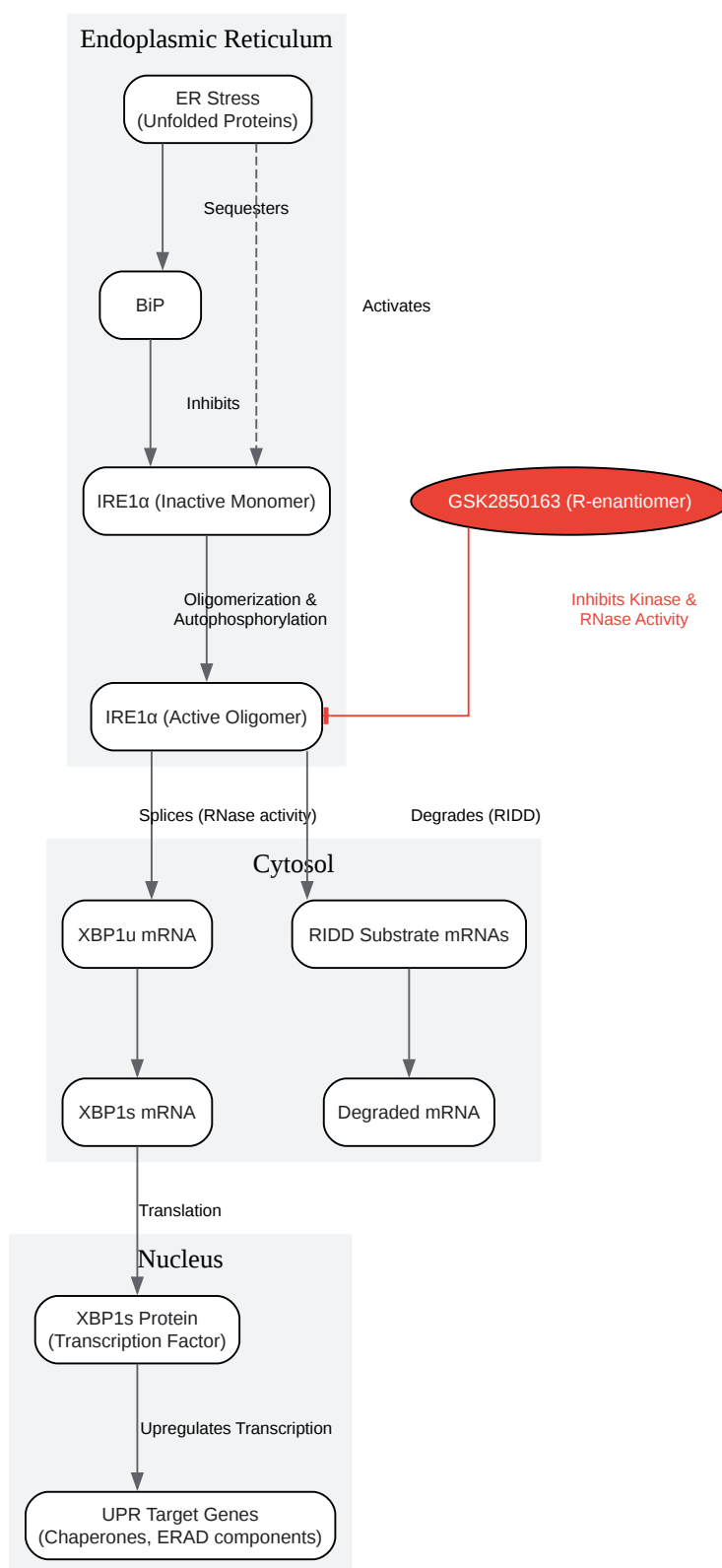
The following table summarizes the inhibitory activities of the GSK2850163 racemate and its individual enantiomers against the kinase and RNase functions of IRE1 α .

Compound	Target	Activity	IC50	Reference
GSK2850163 (Racemate)	IRE1 α	Kinase Inhibition	20 nM	Assumed active enantiomer
RNase Inhibition	200 nM			
GSK2850163 (R)-enantiomer	IRE1 α	Kinase & RNase Inhibition	Active	
GSK2850163 (S)-enantiomer	IRE1 α	Kinase Inhibition	Inactive	
RNase Inhibition	Inactive			

Note: The term "Inactive" for the S-enantiomer is based on supplier information and its common use as a negative control in research. Specific IC50 values from direct head-to-head comparative studies are not readily available in the public domain.

IRE1 α Signaling Pathway and Point of Inhibition

The diagram below illustrates the central role of IRE1 α in the unfolded protein response and highlights the inhibitory action of GSK2850163.



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Figure 1. IRE1α signaling pathway under ER stress and inhibition by GSK2850163.

Experimental Protocols

To differentiate the effects of the GSK2850163 enantiomers, the following experimental protocols are typically employed.

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